

An In-depth Technical Guide to the Physical Properties of Deuterated Ethyl Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodoethane-1,1-d₂

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This technical guide provides a comprehensive overview of the core physical properties of deuterated ethyl iodide (Iodoethane-d₅), a crucial isotopically labeled compound in scientific research and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical industry, offering a detailed comparison with its non-deuterated counterpart, ethyl iodide. The guide includes tabulated quantitative data, detailed experimental protocols for key physical property measurements, and visualizations to illustrate the fundamental relationships between isotopic substitution and physical characteristics.

Core Physical Properties: A Comparative Analysis

The substitution of protium (¹H) with deuterium (²H) in ethyl iodide results in notable changes to its physical properties. These differences, primarily stemming from the increased molecular mass and altered vibrational modes of the C-D bonds compared to C-H bonds, are critical for applications in NMR spectroscopy, reaction mechanism studies, and the development of deuterated drugs. The following table summarizes the key physical properties of iodoethane-d₅ and iodoethane.

Physical Property	Deuterated Ethyl Iodide (Iodoethane-d5)	Ethyl Iodide (Iodoethane)
Chemical Formula	C ₂ D ₅ I	C ₂ H ₅ I
Linear Formula	CD ₃ CD ₂ I[1]	CH ₃ CH ₂ I[2]
CAS Number	6485-58-1[1]	75-03-6[2]
Molecular Weight (g/mol)	161.00[1]	155.97[2]
Melting Point (°C)	-108 (lit.)[1][3][4][5]	-108 (lit.)[2]
Boiling Point (°C)	69-73 (lit.)[1][3][4][5]	72[2]
Density (g/mL at 25 °C)	2.013[1][3]	1.950 (at 20°C)[2]
Refractive Index (n ₂₀ /D)	1.5091 (lit.)[1][3][4][5]	1.5168 (at 15°C)[2]

Experimental Protocols for Physical Property Determination

Accurate determination of the physical properties of deuterated ethyl iodide is essential for its application in various scientific fields. The following sections detail the standard experimental methodologies for measuring its key physical constants.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a small volume of a valuable compound like deuterated ethyl iodide, micro-scale methods are preferred.

Micro-Reflux Method:

- **Apparatus Setup:** A small round-bottom flask (e.g., 5 mL) is charged with approximately 0.5-1 mL of deuterated ethyl iodide and a small magnetic stir bar. A condenser is fitted vertically to the flask. A thermometer or a digital temperature probe is positioned in the neck of the flask, ensuring the bulb is above the liquid level but below the condenser inlet to measure the temperature of the vapor that is in equilibrium with the boiling liquid.

- **Heating:** The apparatus is placed in a heating mantle or a sand bath on a magnetic stirrer. The liquid is heated gently to its boiling point.
- **Equilibrium and Measurement:** The liquid is brought to a gentle reflux, where the vapor condenses and returns to the flask. This is often visible as a ring of condensate on the inner wall of the apparatus. The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid.^{[6][7]}
- **Pressure Correction:** The atmospheric pressure should be recorded as the boiling point is pressure-dependent. If the measured pressure deviates significantly from standard pressure (760 mmHg), a correction may be necessary.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid.

Capillary Method:

- **Sample Preparation:** A small amount of deuterated ethyl iodide is frozen. A capillary tube is then filled with a small amount of the powdered solid.
- **Apparatus:** A standard melting point apparatus is used, which consists of a heated block with an integrated thermometer and a viewing lens.
- **Measurement:** The capillary tube is placed in the heating block. The temperature is raised slowly, and the sample is observed. The melting point is recorded as the temperature range from which the first drop of liquid appears to the temperature at which the entire sample has melted. Given that iodoethane-d₅ has a very low melting point (-108 °C), a specialized low-temperature melting point apparatus or a cryostat would be required.

Determination of Density

Density is the mass per unit volume of a substance. A vibrating tube densitometer provides a precise method for its determination.

Vibrating Tube Densitometry:

- Principle: A U-shaped tube is electronically excited to vibrate at its characteristic frequency. This frequency changes when the tube is filled with a sample. The change in frequency is directly related to the density of the sample.
- Calibration: The instrument is calibrated using two standards of known density, typically dry air and deionized water, at the desired temperature.[\[2\]](#)
- Measurement: The sample of deuterated ethyl iodide is injected into the clean, dry U-tube. The instrument measures the oscillation period, from which the density is calculated.
- Temperature Control: The temperature of the sample cell is precisely controlled, often using a Peltier system, as density is temperature-dependent.[\[3\]](#)[\[8\]](#)

Determination of Refractive Index

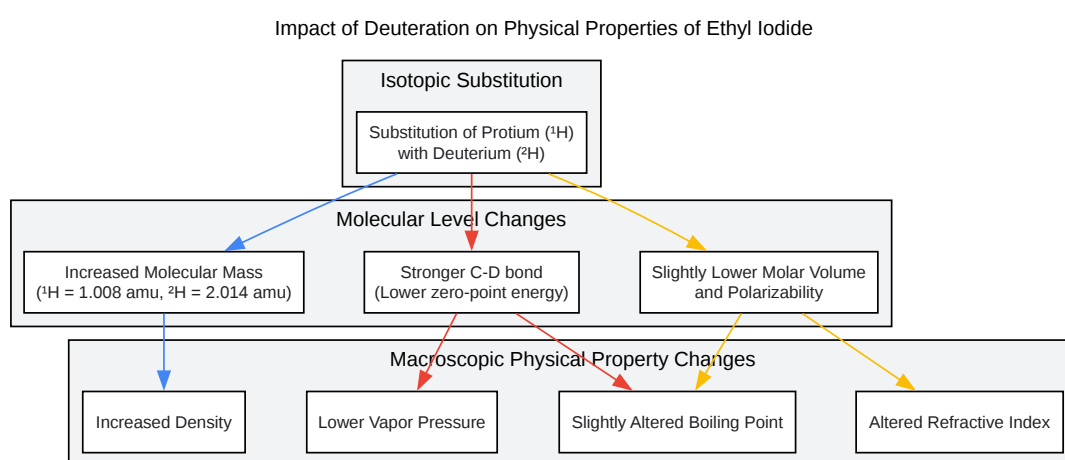
The refractive index is a dimensionless number that describes how fast light propagates through a material.

Abbe Refractometer:

- Principle: An Abbe refractometer measures the critical angle of total internal reflection of a thin layer of the sample placed between two prisms.[\[9\]](#)
- Calibration: The instrument is calibrated using a standard of known refractive index, such as distilled water.
- Sample Application: A few drops of deuterated ethyl iodide are placed on the surface of the measuring prism.
- Measurement: The prisms are closed, and a light source is directed through the sample. The user adjusts the instrument to bring a dividing line between light and dark fields into the crosshairs of the eyepiece. The refractive index is then read directly from the calibrated scale.
- Temperature Control: The temperature of the prisms is controlled by a circulating water bath, as the refractive index is sensitive to temperature changes.[\[10\]](#) Measurements are typically taken at 20°C using the sodium D-line (589 nm).

Impact of Deuteration on Physical Properties

The substitution of hydrogen with deuterium fundamentally alters the physical characteristics of ethyl iodide. This relationship can be visualized as a logical flow from the isotopic substitution to the observable changes in macroscopic properties.



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Caption: Logical flow from isotopic substitution to changes in physical properties.

Spectroscopic Properties

While this guide focuses on physical properties, it is important to note that deuteration significantly impacts the spectroscopic signatures of ethyl iodide.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: In ^1H NMR, the signals corresponding to the ethyl group are absent in fully deuterated ethyl iodide. ^2H NMR would show characteristic

signals for the deuterons. The absence of proton signals makes deuterated solvents like iodoethane-d5 useful in ^1H NMR studies of other molecules.[4]

- Infrared (IR) Spectroscopy: The C-D stretching and bending vibrations occur at lower frequencies (wavenumbers) than the corresponding C-H vibrations due to the heavier mass of deuterium. This isotopic shift is a key diagnostic feature in IR spectroscopy.

This technical guide provides a foundational understanding of the physical properties of deuterated ethyl iodide. The provided data and experimental methodologies are intended to support researchers and scientists in their work with this important isotopically labeled compound. For safety information and handling procedures, please refer to the appropriate Safety Data Sheet (SDS).

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Deuterated Ethyl Iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601439#physical-properties-of-deuterated-ethyl-iodide]

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